Performance Evaluation of Internal Standards for Metoprolol Quantification in Biological Matrices

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Compound of Interest		
Compound Name:	Metoprolol dimer-d10	
Cat. No.:	B12388661	Get Quote

A Comparative Guide for Researchers

Disclaimer: Initial searches for performance data on "**Metoprolol dimer-d10**" as an internal standard for the bioanalysis of Metoprolol did not yield any publicly available experimental data, performance evaluations, or detailed protocols. This compound is listed in chemical supplier catalogs for research purposes, but its application and performance in biological matrices are not documented in the reviewed scientific literature.

As a practical alternative, this guide provides a comprehensive performance evaluation of Metoprolol-d7, a widely used and well-documented deuterated internal standard for the quantification of Metoprolol in various biological matrices. The data and protocols presented are compiled from multiple validated bioanalytical methods.

Objective Comparison: Metoprolol-d7 as an Internal Standard

Metoprolol-d7 is a stable, isotopically labeled analog of Metoprolol and is the preferred internal standard in many validated LC-MS/MS methods for its ability to mimic the analyte's behavior during sample preparation and analysis, thus ensuring high accuracy and precision.

Data Presentation: Performance Characteristics of Metoprolol-d7

The following tables summarize the quantitative performance of Metoprolol-d7 in human plasma and serum from various validated LC-MS/MS methods.

Table 1: Linearity of Metoprolol Quantification using Metoprolol-d7 Internal Standard

Biological Matrix	Calibration Curve Range (ng/mL)	Correlation Coefficient (r²)	Reference
Human Plasma	0.501 - 349.342	> 0.99	[1]
Human Plasma	0.68 - 399.22	> 0.99	[2]
Human Serum	5.0 - 250 (µg/L)	Not Specified	[3]
Human Plasma	0.500 - 500	Not Specified	[4]
Human Plasma	0.4 - 500 (µg/L)	0.9941	[5]

Table 2: Accuracy and Precision of Metoprolol Quantification in Human Plasma using Metoprolol-d7

Quality Control (QC) Level	Concentration (ng/mL)	Intra-Day Precision (%CV)	Inter-Day Precision (%CV)	Accuracy (%)	Reference
LLOQ	0.501	5.81	Not Reported	100.40	
Low (LQC)	1.50	Not Reported	Not Reported	Not Reported	
Medium (MQC)	30.0 / 200	Not Reported	Not Reported	Not Reported	
High (HQC)	400	Not Reported	Not Reported	Not Reported	

Note: Detailed precision and accuracy values across different QC levels were not consistently reported in a comparable format across all studies. However, all cited methods reported

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precision and accuracy to be within the acceptable limits set by regulatory guidelines (typically ±15% for precision and 85-115% for accuracy).

Table 3: Recovery and Stability of Metoprolol in Human Plasma

Parameter	Condition	Result	Reference
Extraction Recovery	Liquid-Liquid Extraction	> 90%	
Solid-Phase Extraction	> 94.0%		
Bench-Top Stability	6 hours at Room Temperature	Stable (Accuracy: 94.2% - 98.1%, Precision: 5.6% - 10.9%)	
Freeze-Thaw Stability	3 Cycles	Stable	
Long-Term Stability	-20°C and -70°C	Stable	

Experimental Protocols

Detailed methodologies from validated studies for the quantification of Metoprolol using Metoprolol-d7 are outlined below.

Protocol 1: Liquid-Liquid Extraction (LLE) LC-MS/MS Method

This protocol is based on a method for the determination of Metoprolol in human plasma.

1. Sample Preparation:

- To 500 µL of human plasma, add the internal standard solution (Metoprolol-d7).

- Vortex mix the sample.

- Perform liquid-liquid extraction using an appropriate organic solvent (e.g., a mixture of dichloromethane and diethyl ether).

- Centrifuge to separate the organic and aqueous layers.

- Evaporate the organic layer to dryness under a stream of nitrogen.

- Reconstitute the residue in the mobile phase for injection.

2. LC-MS/MS Conditions:

- LC System: Shimadzu HPLC system.

- Column: Gemini C18 (150x4.6mm, 5μm).

- Mobile Phase: Methanol: 10mM Ammonium Formate containing 0.1% Formic Acid (95:5 v/v).

- Flow Rate: 0.800 mL/min.

- MS/MS System: Thermo Fisher TSQ Quantum Discovery Max.

- Ionization Mode: Positive Electrospray Ionization (ESI+).

- MRM Transitions: Specific precursor to product ion transitions for Metoprolol and Metoprolol-d7 are monitored.

Protocol 2: Solid-Phase Extraction (SPE) LC-MS/MS Method

This protocol is based on a chiral separation method for Metoprolol enantiomers in human plasma.

1. Sample Preparation:

- To 200 μL of human plasma, add the internal standard solution (rac-metoprolol-d6, a suitable alternative for chiral analysis).

- Add 50 μL of 0.1 M sodium hydroxide and vortex.

- Load the sample onto a pre-conditioned SPE cartridge (e.g., LiChrosep® DVB-HL).

- Wash the cartridge with water.

- Elute the analytes with an appropriate solvent.

- Evaporate the eluate and reconstitute for injection.

2. LC-MS/MS Conditions:

- Column: Chiral Lux Amylose-2 (250 mm×4.6 mm, 5 µm).

- Mobile Phase: 15 mM ammonium acetate in water (pH 5.0) and 0.1% (v/v) diethyl amine in acetonitrile (50:50, v/v).

- Flow Rate: Not specified.

- Ionization Mode: Positive ESI.

- MRM Transitions: Monitored for both Metoprolol enantiomers and the internal standard.

Mandatory Visualizations
Experimental Workflow Diagrams

The following diagrams illustrate the experimental workflows for sample preparation.

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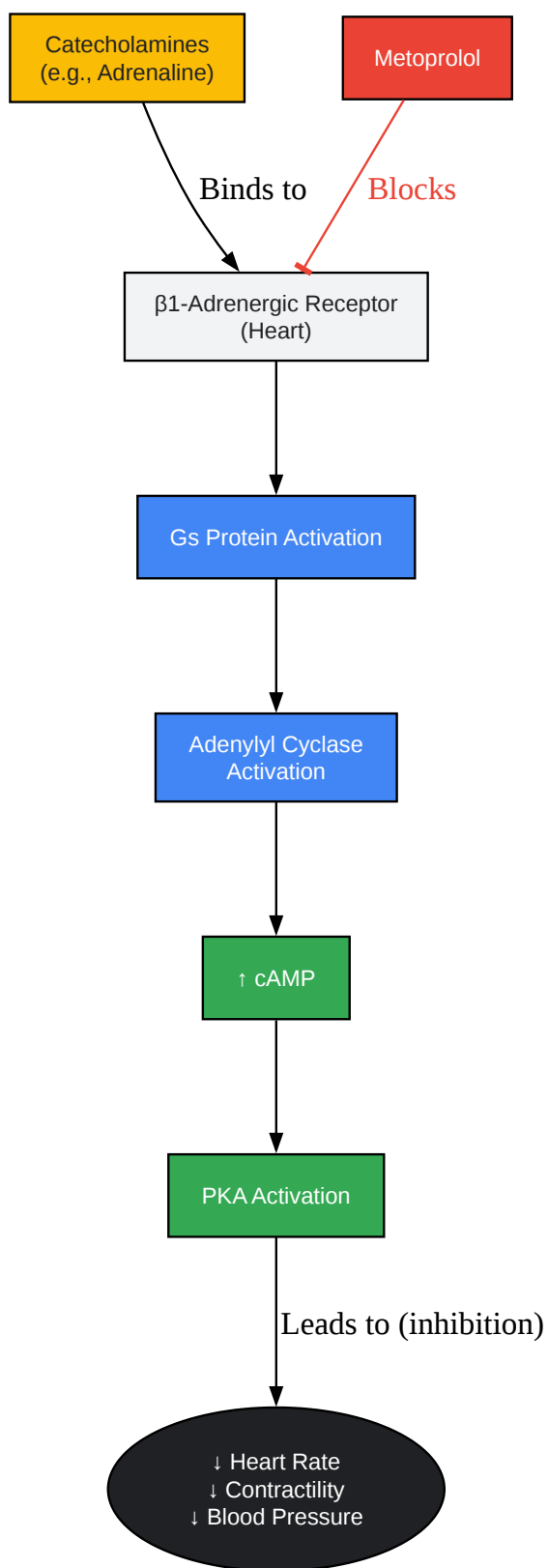
Caption: Liquid-Liquid Extraction (LLE) Workflow.

Caption: Solid-Phase Extraction (SPE) Workflow.

Signaling Pathway

Metoprolol is a selective β1-adrenergic receptor antagonist. Its primary mechanism of action is to block the effects of catecholamines at these receptors, particularly in the heart.

Caption: Metoprolol's Mechanism of Action.

References

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- 4. Development of a sensitive and rapid method for quantitation of (S)-(−)- and (R)-(+)-metoprolol in human plasma by chiral LC–ESI–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]

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